# Technical Guide: Synthesis and Characterization of 5-Fluoro Risperidone-d4

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Fluoro Risperidone-d4* |
| *CAS No.:* | *1346598-47-7* |
| *Cat. No.:* | *B1146261* |

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## Executive Summary & Strategic Context

This guide details the synthesis and characterization of **5-Fluoro Risperidone-d4**, a deuterated internal standard (IS) specifically designed for the quantification of Risperidone EP Impurity D (5-Fluororisperidone).

While standard Risperidone contains a fluorine atom at the 6-position of the benzisoxazole ring, the 5-fluoro isomer is a critical regioisomeric impurity formed during the manufacturing process or metabolic degradation. Accurate quantification of this impurity in bioanalytical assays (LC-MS/MS) requires a structurally identical stable isotope-labeled internal standard to compensate for matrix effects and ionization suppression.

Target Molecule: 3-[2-[4-(5-fluoro-1,2-benzisoxazol-3-yl)-1-piperidinyl]ethyl-d4]-6,7,8,9-tetrahydro-2-methyl-4H-pyrido[1,2-a]pyrimidin-4-one.[1]

## Key Technical Challenges addressed:

- Regioselectivity: Ensuring the fluorine is exclusively at the 5-position (requiring distinct starting materials from the commercial drug).

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- Isotopic Stability: Placing the deuterium labels (d4) on the ethyl linker to prevent metabolic exchange (H/D scrambling) during analysis.
- Purification: Separating the 5-fluoro isomer from potential 6-fluoro contaminants carried over from non-specific precursors.

## Retrosynthetic Analysis

The synthesis is designed as a convergent pathway involving two key fragments: the Deuterated Linker (Fragment A) and the 5-Fluoro Benzisoxazole Core (Fragment B).

## Pathway Logic

- Fragment A (Electrophile): Contains the deuterated ethyl chain. Using a pre-deuterated alkyl halide ensures high isotopic enrichment (>99 atom% D).
- Fragment B (Nucleophile): The 5-fluoro regioisomer is constructed de novo using 2,5-difluorophenyl precursors, diverging from the 2,4-difluorophenyl route used for standard Risperidone.

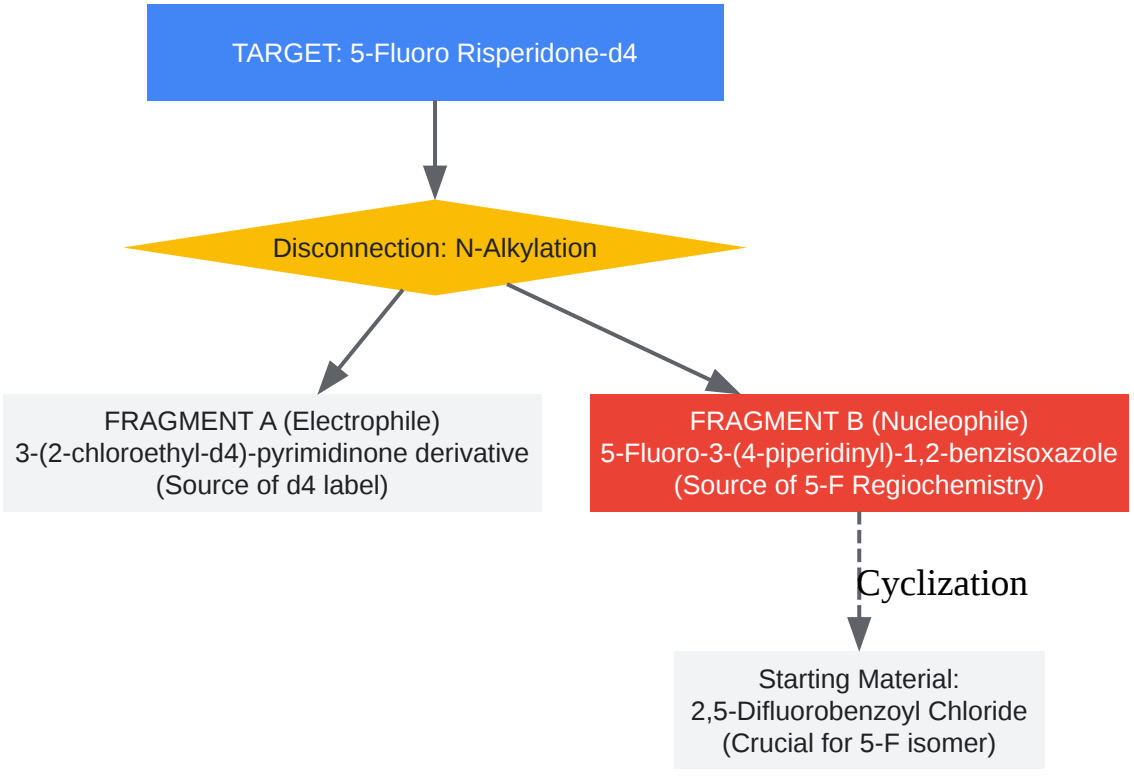


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Figure 1: Retrosynthetic strategy highlighting the convergent assembly and origin of the regiochemical and isotopic features.

# Detailed Synthesis Protocol

## Part 1: Synthesis of the 5-Fluoro Benzisoxazole Core (Fragment B)

Objective: Create the benzisoxazole ring with fluorine strictly at the 5-position. Critical Control: Do not use 2,4-difluorobenzoyl chloride (yields standard Risperidone). Use 2,5-difluorobenzoyl chloride.

- Acylation:
  - React 4-cyanopiperidine (or N-acetyl isonipecotic acid chloride) with 1,4-difluorobenzene under Friedel-Crafts conditions ($AlCl_3$).
  - Alternative High-Purity Route: React 2,5-difluorobenzoyl chloride with 4-piperidinyl-magnesium bromide (protected) or via Friedel-Crafts with 1-acetylpiperidine.
  - Intermediate: 1-Acetyl-4-(2,5-difluorobenzoyl)piperidine.
- Oxime Formation:
  - Reflux the ketone intermediate with Hydroxylamine hydrochloride ($NH_2OH$[2]$\cdot HCl$) in ethanol/pyridine.
  - Yield: (2,5-Difluorophenyl)(4-piperidinyl)methanone oxime.
- Cyclization (The "Shunt" Step):
  - Treat the oxime with a strong base (KOH in water/isopropanol or NaH in DMF) at 80°C.
  - Mechanism:[2][3] Intramolecular nucleophilic aromatic substitution (

    ). The oxime oxygen attacks the ortho-fluorine (position 2 of the phenyl ring).

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- Result: Since the starting material was 2,5-difluoro, the remaining fluorine is at the 5-position of the benzisoxazole.
- Product: 5-Fluoro-3-(4-piperidinyl)-1,2-benzisoxazole.[4]

## Part 2: Synthesis of the Deuterated Linker (Fragment A)

Objective: Install the deuterium label on the ethyl linker.

- Precursor: Start with 2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one.
- Deuterated Alkylation:
  - React with 1-bromo-2-chloroethane-d4 ($Cl\text{-}CD_2\text{-}CD_2\text{-}Br$) in the presence of a base.
  - Note: Using the bromo-chloro linker allows selective reaction at the bromine end first.
- Product: 3-(2-chloroethyl-d4)-2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one.[5][6][7][8][9]

## Part 3: Final Coupling (Convergent Step)

Objective: Link Fragment A and Fragment B to form the final API standard.

Reagents:

- Fragment A (Deuterated Linker): 1.0 eq
- Fragment B (5-Fluoro Core): 1.1 eq
- Base: Sodium Carbonate (

  ) or Potassium Carbonate (

  )
- Catalyst: Potassium Iodide (KI) - Essential for Finkelstein reaction in situ
- Solvent: Acetonitrile (ACN) or Methyl Isobutyl Ketone (MIBK)

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Procedure:

- Charge the reaction vessel with ACN,

  , and KI.[6]
- Add Fragment A and Fragment B.
- Reflux at 80-85°C for 24–48 hours under

  atmosphere.
- Monitor via HPLC (Target appearance) and TLC.[10]
- Workup: Filter inorganic salts while hot. Concentrate the filtrate.
- Purification: Recrystallize from Isopropanol (IPA) or purify via Flash Chromatography (DCM:MeOH 95:5) to remove unreacted amine.

# Characterization & Validation

This section defines the self-validating protocols to prove the structure (Regio-isomerism) and isotopic purity.

## A. NMR Spectroscopy (Structural Proof)

The distinction between 5-Fluoro and 6-Fluoro isomers rests on the coupling constants (

) and splitting patterns in the aromatic region.

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| Feature | 5-Fluoro Risperidone-d4 (Impurity IS) | 6-Fluoro Risperidone (Standard) |
|---|---|---|
| Aromatic Region | H-4 and H-6 show distinct splitting due to F at pos 5. | H-5 and H-7 show splitting due to F at pos 6. |
| Ethyl Linker | Silent (or weak residual broad signals) at ~2.8 and ~4.1 ppm due to deuterium (d4). | Distinct triplets at ~2.8 and ~4.1 ppm. |
| 19F-NMR | Chemical shift is distinct (typically ppm relative to 6-F). | Reference standard shift. |

## B. Mass Spectrometry (Isotopic Purity)

- Technique: LC-MS/MS (ESI+).
- Parent Ion: Observe at m/z 415.5 (Standard Risperidone is 411.5).
- Mass Shift: +4 Da confirms the incorporation of the d4 linker.
- Isotopic Distribution: Calculate atom% enrichment. The signal for m/z 411 (d0) must be < 0.5% to ensure assay validity.

## C. HPLC Purity & Regio-Selectivity

A standard C18 column may struggle to separate 5-F and 6-F isomers. Use a Phenyl-Hexyl or PFP (Pentafluorophenyl) column for enhanced selectivity of fluorinated regioisomers.

- Mobile Phase: Ammonium Acetate (10mM) : Acetonitrile Gradient.
- Validation: Co-inject with standard Risperidone (6-F). The 5-F target must elute as a distinct peak (typically slightly different retention time due to dipole moment changes).

## Workflow Diagram

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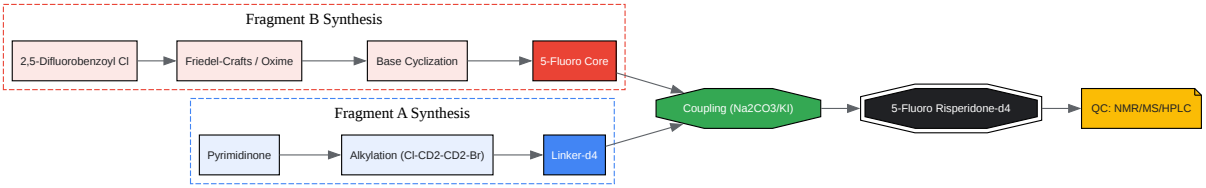


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Figure 2: Integrated synthetic workflow ensuring convergence of the correct regioisomer and isotopic label.

## Handling and Stability

- Light Sensitivity: Like the parent drug, the 5-fluoro analog is photosensitive. Perform all synthesis and storage under amber light or in amber glassware.
- Deuterium Exchange: The ethylene-d4 bridge is metabolically and chemically stable (non-exchangeable protons) under standard storage conditions, unlike deuterium placed on acidic positions (e.g., alpha to carbonyls).

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